

An In-depth Technical Guide to Aminotriazine Nomenclature and IUPAC Naming Conventions

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Compound of Interest

Compound Name: Aminotriazine

Cat. No.: B8590112

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This guide provides a comprehensive overview of the nomenclature and IUPAC naming conventions for **aminotriazines**, a critical class of heterocyclic compounds with widespread applications in pharmaceuticals, agriculture, and materials science. Understanding the precise naming of these molecules is paramount for unambiguous scientific communication, database searching, and regulatory compliance.

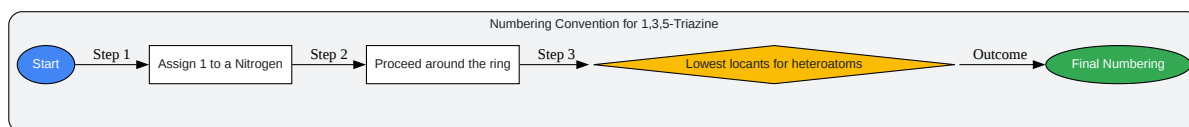
Core Triazine Isomers and Numbering

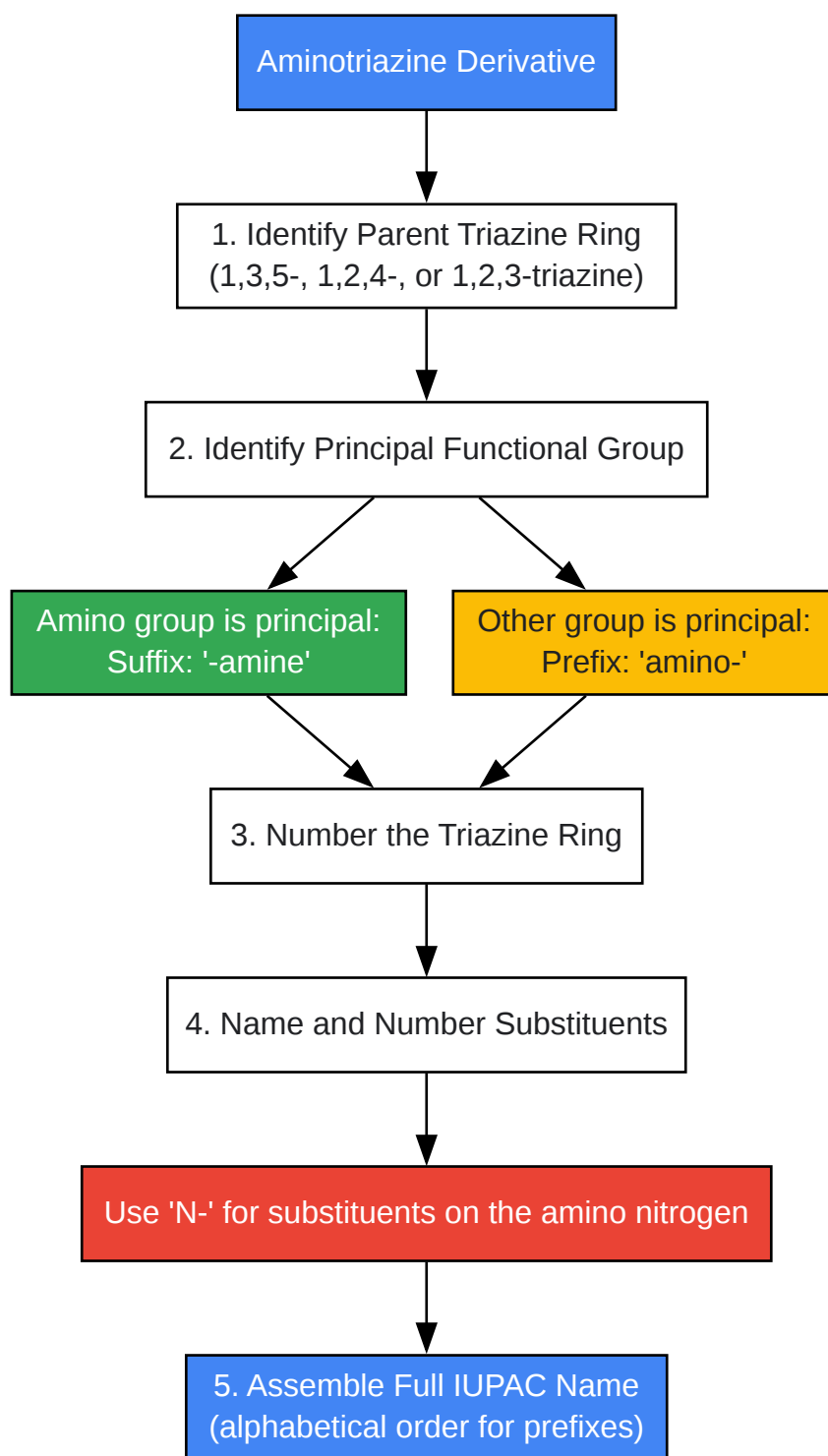
Triazines are six-membered heterocyclic aromatic rings containing three nitrogen atoms, with the molecular formula $C_3H_3N_3$. There are three structural isomers of triazine, distinguished by the positions of their nitrogen atoms. The IUPAC-approved numbering of these rings is fundamental to the nomenclature of their derivatives.^{[1][2]}

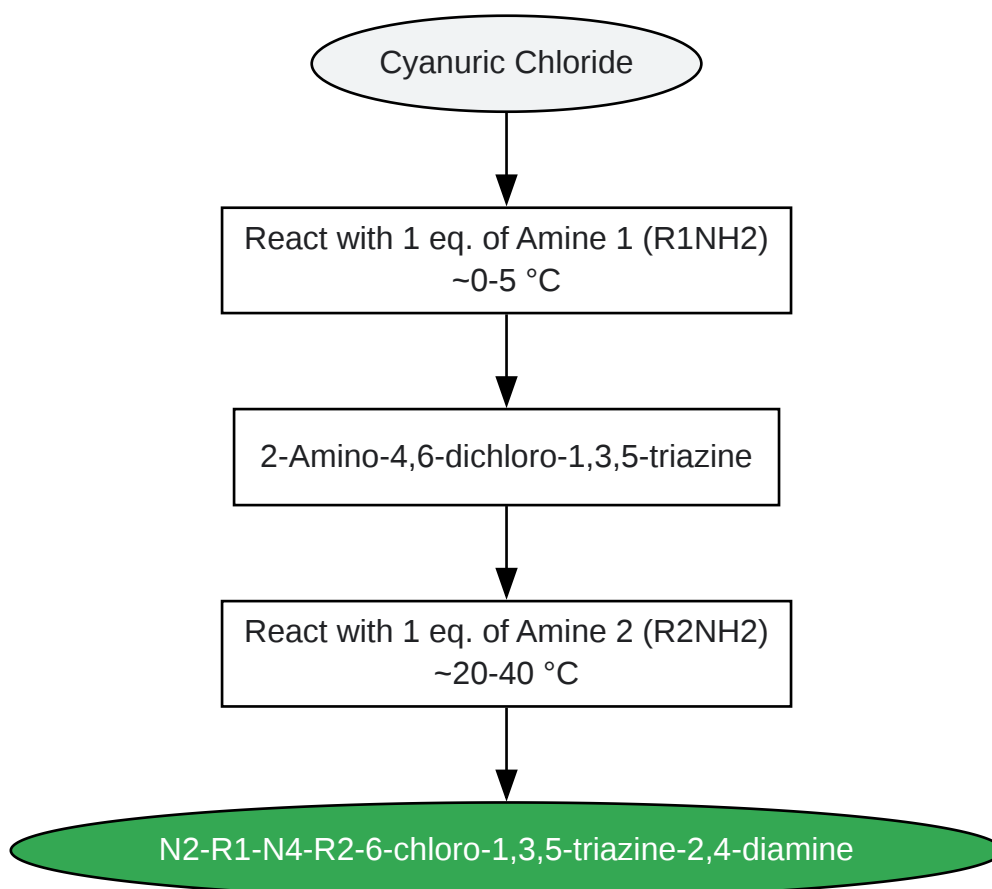
- **1,3,5-Triazine (s-triazine):** The most common and symmetrical isomer. Numbering starts at a nitrogen atom and proceeds around the ring to give the nitrogen atoms the locants 1, 3, and 5.
- **1,2,4-Triazine (as-triazine):** An asymmetrical isomer. Numbering begins with the nitrogen atom adjacent to the single carbon atom and continues in a way that gives the other nitrogen atoms the lowest possible locants.

- 1,2,3-Triazine (v-triazine): Another asymmetrical isomer. The numbering starts from a nitrogen atom that is part of the N-N-N sequence and proceeds through the other two nitrogen atoms.

The logical relationship for numbering the 1,3,5-triazine ring is illustrated below.







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References

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- 2. Triazine - Wikipedia [en.wikipedia.org]
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